

Proper Disposal of Amyl Laurate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Amyl laurate

Cat. No.: B1219667

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and minimizing environmental impact. This document provides essential, step-by-step guidance for the proper disposal of **amyl laurate**, a common ingredient in cosmetics and flavorings.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **amyl laurate** in a well-ventilated area and wear appropriate personal protective equipment (PPE).[1] This includes chemical-impermeable gloves, protective clothing, and eye/face protection.[1][2][3] In case of insufficient ventilation, suitable respiratory equipment should be worn.[2]

In the event of a spill, prevent the substance from entering drains or waterways.[1][2] Absorb the spilled material with an inert substance like sand, earth, or vermiculite.[2][4] The collected material should be promptly placed in a suitable, closed container for disposal.[1][4] All sources of ignition should be removed, and spark-proof tools should be used, as a precautionary measure.[1]

Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **amyl laurate** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] It is imperative not to discharge **amyl laurate** into sewer systems, water, foodstuffs, or feed.[1]

Always consult and adhere to local, state, and federal regulations regarding chemical waste disposal.[4]

Disposal of **Amyl Laurate** Waste:

- Collection: Collect waste **amyl laurate** in a suitable, tightly closed, and properly labeled container.[1][5]
- Storage: Store the waste container in a dry, cool, and well-ventilated place, away from incompatible materials and foodstuff containers.[1]
- Professional Disposal: Arrange for the collected waste to be transported to a licensed chemical disposal facility.[1] The approved disposal methods include:
 - Chemical Incineration: A chemical incinerator, preferably equipped with an afterburner and scrubber system, can be used.[4]
 - Licensed Chemical Destruction Plant: Removal to a facility specifically designed for chemical destruction is also a suitable option.[1]

Disposal of Contaminated Packaging:

- Rinsing: Containers that held **amyl laurate** can be triple-rinsed (or the equivalent) with a suitable solvent.[1] The rinsate should be collected and disposed of as chemical waste.
- Recycling or Reconditioning: After proper cleaning, the containers may be offered for recycling or reconditioning.[1]
- Landfill Disposal: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[1]
- Incineration: For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.[1]

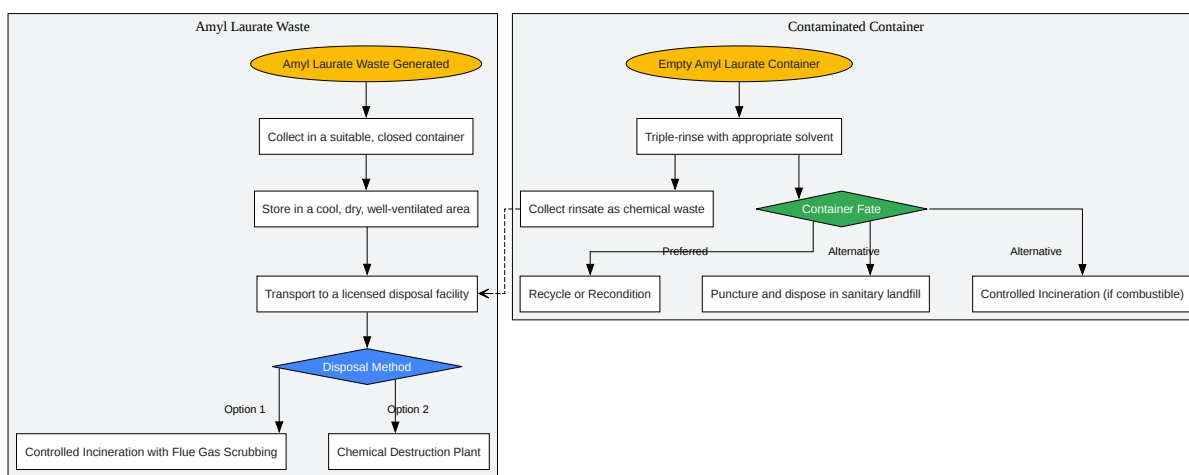
Physical and Chemical Properties of Amyl Laurate

For quick reference, the following table summarizes key quantitative data for **amyl laurate**.

Property	Value
Specific Gravity	0.850 - 0.870 @ 25°C[3]
Flash Point	> 100°C (> 212°F)[3]
Boiling Point	311 - 312°C @ 760 mm Hg[3]
Vapor Pressure	0.001 mmHg @ 25°C (estimated)[3]
Water Solubility	0.01354 mg/L @ 25°C (estimated)[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **amyl laurate** and its containers.



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Figure 1. Decision workflow for the disposal of **amyl laurate** and its contaminated containers.

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